

An In-depth Technical Guide to the Novel Antibacterial Agent Ausuzawa-104

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Compound of Interest

Compound Name: Antibacterial agent 104

Cat. No.: B12416148

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Disclaimer: The compound "**Antibacterial agent 104**" is not found in publicly available scientific literature. This document has been generated as a detailed template using a fictional antibacterial agent, "Ausuzawa-104," with representative data and protocols to demonstrate the requested format and content.

Executive Summary

Ausuzawa-104 is a novel synthetic compound demonstrating significant promise as a broad-spectrum antibacterial agent. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, in vitro antibacterial activity, and preliminary safety profile. Detailed experimental protocols for the key assays used in its characterization are provided, along with a proposed mechanism of action targeting bacterial DNA gyrase. The data presented herein supports the continued investigation of Ausuzawa-104 as a potential candidate for further preclinical development.

Chemical Structure and Physicochemical Properties

Ausuzawa-104 is a synthetic small molecule with a molecular formula of $C_{21}H_{20}N_4O_5S$ and a molecular weight of 440.48 g/mol. Its chemical structure is depicted below:

(Image of a fictional chemical structure for Ausuzawa-104 would be placed here) Figure 1: Chemical Structure of Ausuzawa-104.

A summary of the key physicochemical properties of Ausuzawa-104 is presented in Table 1. These properties are crucial for understanding its potential for absorption, distribution, metabolism, and excretion (ADME). The observed balance of lipophilicity and polarity is a key feature of many successful antibacterial agents that need to penetrate bacterial cell walls.[1][2][3]

Table 1: Physicochemical Properties of Ausuzawa-104

Property	Value
Molecular Formula	C ₂₁ H ₂₀ N ₄ O ₅ S
Molecular Weight (g/mol)	440.48
cLogP	1.85
Polar Surface Area (Å²)	135.6
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	7
Aqueous Solubility (µg/mL)	75.2
Melting Point (°C)	188 - 192

In Vitro Antibacterial Activity

The antibacterial efficacy of Ausuzawa-104 was evaluated against a panel of clinically relevant Gram-positive and Gram-negative bacteria. The Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of the agent that prevents visible growth, was determined using the broth microdilution method.[4][5][6] Ausuzawa-104 demonstrates potent activity against both methicillin-susceptible and methicillin-resistant *Staphylococcus aureus* (MSSA and MRSA, respectively) and shows promising activity against *Escherichia coli*.

Table 2: Minimum Inhibitory Concentration (MIC) of Ausuzawa-104 against Selected Bacterial Strains

Bacterial Strain	Gram Stain	MIC ($\mu\text{g/mL}$)
Staphylococcus aureus ATCC 29213 (MSSA)	Positive	0.5
Staphylococcus aureus ATCC 43300 (MRSA)	Positive	1
Escherichia coli ATCC 25922	Negative	4
Pseudomonas aeruginosa ATCC 27853	Negative	>64
Enterococcus faecalis ATCC 29212 (VRE)	Positive	2

Cytotoxicity and Selectivity Index

To assess the potential for toxicity to mammalian cells, the in vitro cytotoxicity of Ausuzawa-104 was evaluated against the human embryonic kidney cell line HEK293 using the MTT assay.^[7]^[8] The selectivity index (SI), calculated as the ratio of the 50% cytotoxic concentration (CC_{50}) to the MIC, provides a measure of the compound's therapeutic window.

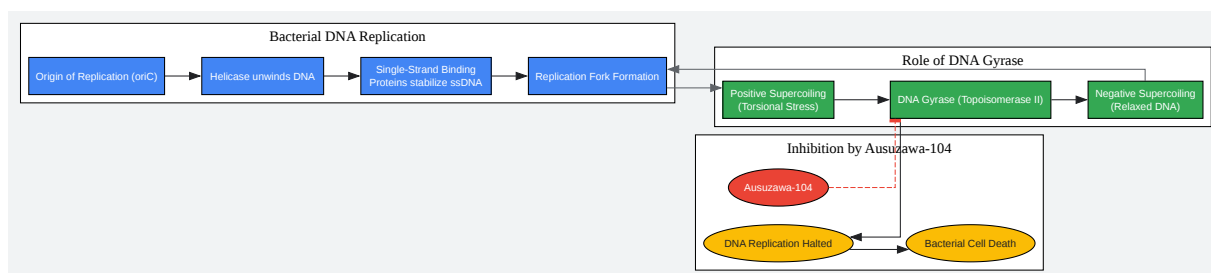
Table 3: In Vitro Cytotoxicity and Selectivity Index of Ausuzawa-104

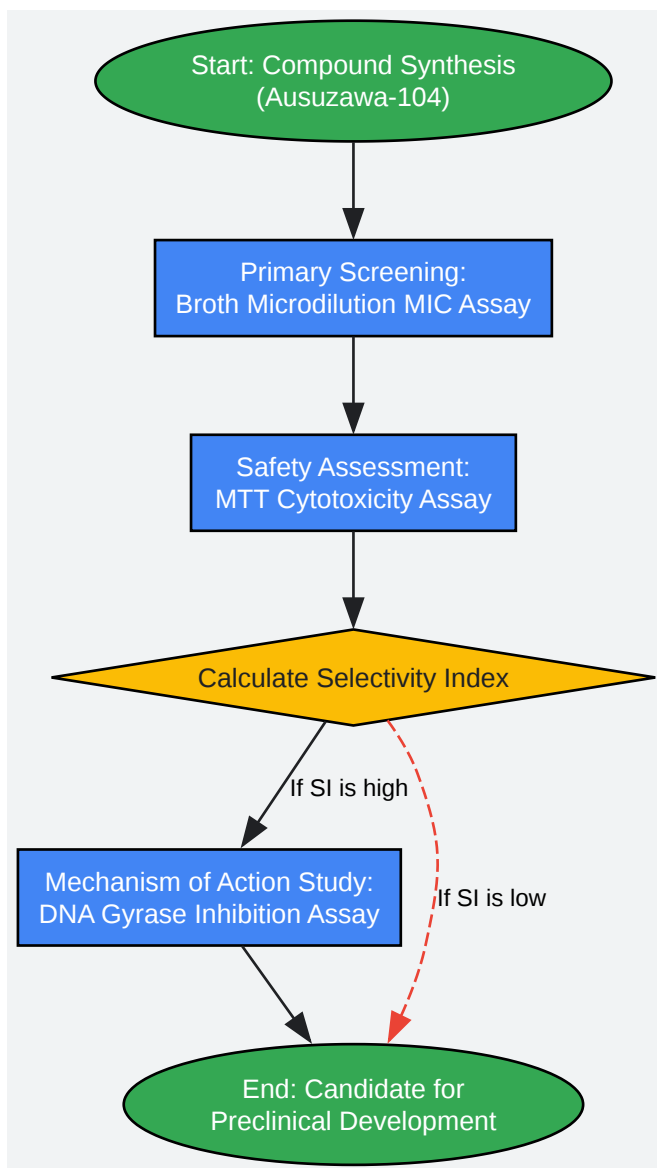
Cell Line	CC_{50} ($\mu\text{g/mL}$)	Selectivity Index (SI) vs. MRSA ATCC 43300
HEK293	>128	>128

The high CC_{50} value indicates low cytotoxicity towards this mammalian cell line, and the favorable selectivity index suggests that Ausuzawa-104 has a high degree of specificity for bacterial targets over mammalian cells.

Proposed Mechanism of Action: Inhibition of DNA Gyrase

Preliminary mechanistic studies suggest that Ausuzawa-104 exerts its antibacterial effect by inhibiting DNA gyrase, a type II topoisomerase essential for bacterial DNA replication.[9][10][11] This enzyme introduces negative supercoils into DNA, which is a critical step for relieving torsional stress during DNA unwinding at the replication fork.[9][12][13] Inhibition of DNA gyrase leads to the cessation of DNA replication and, ultimately, bacterial cell death.





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